

# Personal protective equipment for handling 2,2'-Dinitrobiphenyl

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## Compound of Interest

Compound Name: 2,2'-Dinitrobiphenyl

Cat. No.: B165474

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## Essential Safety and Handling Guide for 2,2'-Dinitrobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2'-Dinitrobiphenyl**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

## Hazard Identification and Quantitative Data

**2,2'-Dinitrobiphenyl** is a hazardous substance that requires careful handling. It is classified as a skin, eye, and respiratory irritant.[\[1\]](#)[\[2\]](#) The toxicological properties have not been fully investigated, demanding a cautious approach.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	2436-96-6	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C12H8N2O4	<a href="#">[3]</a>
Molecular Weight	244.20 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Beige to light yellow powder/crystal	<a href="#">[1]</a>
Odor	Odorless	<a href="#">[1]</a>
Melting Point	124-126 °C (lit.)	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	305 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Flash Point	Not applicable	<a href="#">[4]</a>
Water Solubility	Insoluble	<a href="#">[3]</a>

Table 2: Hazard Classifications

Hazard	Category	GHS Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source:[\[5\]](#)

Occupational exposure limits (PEL, TLV) for **2,2'-Dinitrobiphenyl** have not been established. Therefore, exposure should be minimized to the lowest achievable level.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,2'-Dinitrobiphenyl** to prevent exposure.

Table 3: Required Personal Protective Equipment

Body Part	Equipment	Standard/Specification
Eyes/Face	Safety goggles	European Standard EN 166
Hands	Chemical-resistant gloves (e.g., Nitrile)	
Body	Protective work clothing, lab coat	
Respiratory	N95 (US) or EN 149 (EU) FFP2 dust mask (for handling powder)	For large scale/emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator is required.

Source:[4]

## Experimental Protocol: Safe Handling Procedure

This protocol outlines the step-by-step procedure for the safe handling of **2,2'-Dinitrobiphenyl** in a laboratory setting.

### Preparation:

- Work Area: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.
- PPE: Don all required personal protective equipment as listed in Table 3.
- Spill Kit: Ensure a chemical spill kit is readily accessible.
- Emergency Equipment: Locate the nearest safety shower and eyewash station.

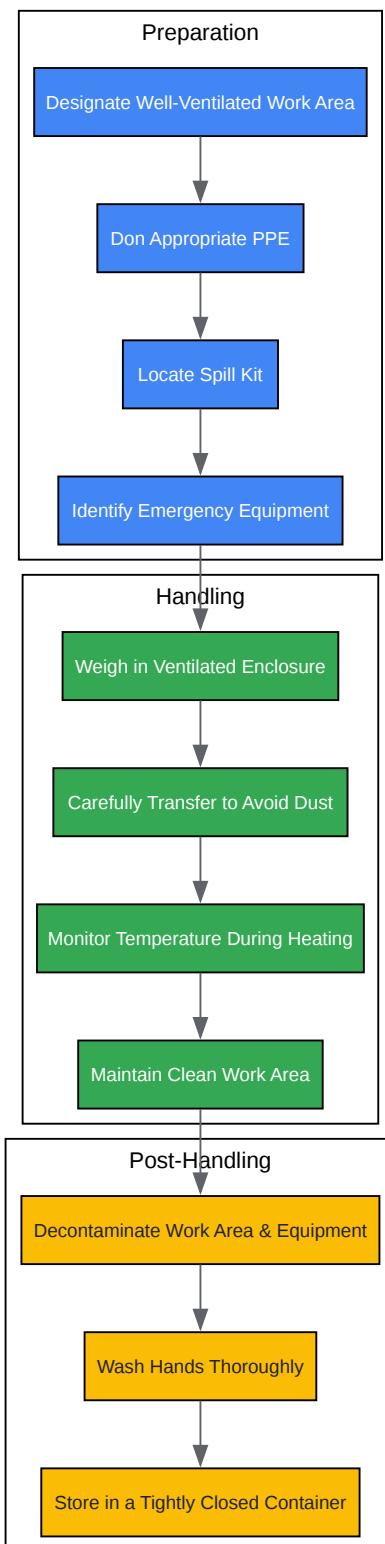
### Handling:

- Weighing: When weighing the solid, use a balance inside the fume hood or in a ventilated enclosure to avoid dust inhalation.
- Transferring: Handle the substance carefully to prevent dust generation. Use appropriate tools (spatulas, etc.) to transfer the powder.
- Heating: If heating is required, be aware that the reaction mixture should not be allowed to cool in the flask as it may solidify and become difficult to remove.[[7](#)]
- Housekeeping: Keep the work area clean and tidy. Avoid accumulation of dust.

#### Post-Handling:

- Decontamination: Thoroughly clean the work area and any equipment used.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.
- Storage: Store **2,2'-Dinitrobiphenyl** in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)]

## Safe Handling Workflow for 2,2'-Dinitrobiphenyl

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Caption: Workflow for the safe handling of **2,2'-Dinitrobiphenyl**.

## Emergency Procedures

In the event of an emergency, follow these procedures immediately.

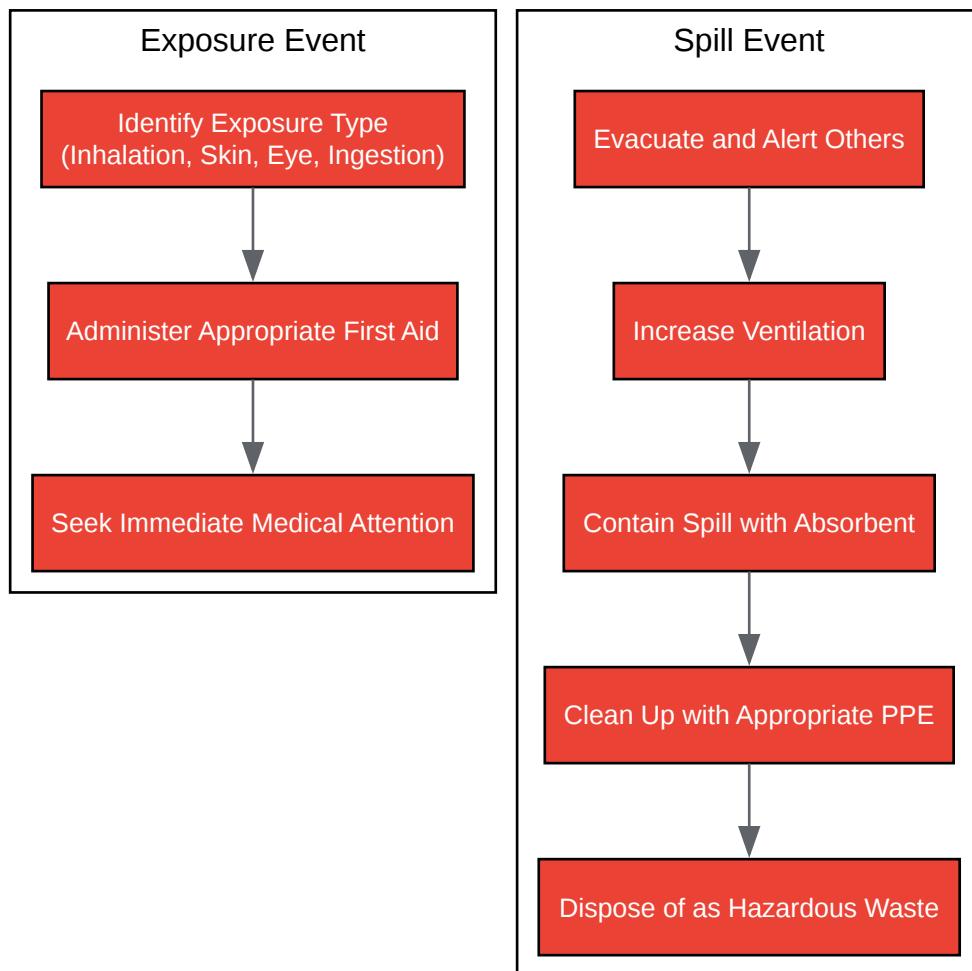
### Exposure:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Seek medical attention.[\[8\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Clean the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)

### Spill:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Increase ventilation in the area of the spill.
- Contain: Use an appropriate absorbent material (e.g., vermiculite, dry sand) to contain the spill.[\[3\]](#)
- Clean-up: Wearing appropriate PPE, sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[8\]](#) Do not let the chemical enter the environment.[\[8\]](#)
- Decontaminate: Clean the spill area with soap and water.

## Emergency Response for 2,2'-Dinitrobiphenyl

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Caption: Emergency response plan for exposure or spill events.

## Disposal Plan

**2,2'-Dinitrobiphenyl** and any materials contaminated with it are classified as hazardous waste. [8]

- Collection: Collect all waste material (including contaminated PPE and spill clean-up materials) in a clearly labeled, sealed container.
- Storage: Store the hazardous waste in a designated, secure area away from incompatible materials.

- Disposal: Dispose of the hazardous waste through an approved waste disposal plant in accordance with local, regional, and national regulations.[8] Do not dispose of it in the regular trash or down the drain.

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